

# Propanedioyl dichloride IUPAC name and synonyms

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Malonyl chloride

Cat. No.: B156481

[Get Quote](#)

An In-depth Technical Guide to Propanedioyl Dichloride

## Nomenclature and Identification

Propanedioyl dichloride, a highly reactive organic compound, is systematically named under IUPAC nomenclature as propanedioyl dichloride.<sup>[1][2]</sup> It is more commonly known by its trivial name, **malonyl chloride**.<sup>[2][3]</sup> This dichloride is the acyl chloride derivative of malonic acid.<sup>[2]</sup>

A comprehensive list of its synonyms and identifiers is provided below for cross-referencing in scientific literature and chemical databases.

Identifier Type	Value
Preferred IUPAC Name	Propanedioyl dichloride[2]
Common Name	Malonyl chloride[2][3]
Synonyms	Malonyl dichloride, Malonic acid dichloride, Malonoyl chloride, Propanedioyl chloride, Methane-1,1-dicarbonyl chloride[1][3][4][5][6]
CAS Number	1663-67-8[1][3]
Molecular Formula	C <sub>3</sub> H <sub>2</sub> Cl <sub>2</sub> O <sub>2</sub> [1][3]
InChI	InChI=1S/C3H2Cl2O2/c4-2(6)1-3(5)7/h1H2[1][6]
InChIKey	SXYFKXOFMCIXQW-UHFFFAOYSA-N[1][6]
SMILES	C(C(=O)Cl)C(=O)Cl[1][2]

## Physicochemical Properties

Propanedioyl dichloride is a colorless to clear yellow or brown liquid.[2][3] It is a dense liquid that decomposes in water.[3][7] A summary of its key physical and chemical properties is presented in the table below.

Property	Value
Molecular Weight	140.95 g/mol [1][3]
Appearance	Colorless to clear yellow to orange to brown liquid[2][3]
Density	1.449 g/mL at 25 °C[3][7]
Boiling Point	53-55 °C at 19 mmHg[3][7]
Flash Point	117 °F (47.2 °C)[3][7]
Refractive Index	n <sub>20/D</sub> 1.465[3][7]
Water Solubility	Decomposes[3][7]
Vapor Pressure	3.16 mmHg at 25°C[7]

## Synthesis and Experimental Protocols

The primary method for the synthesis of propanedioyl dichloride is the reaction of malonic acid with a chlorinating agent, most commonly thionyl chloride.[2][3]

### Synthesis of Propanedioyl Dichloride from Malonic Acid

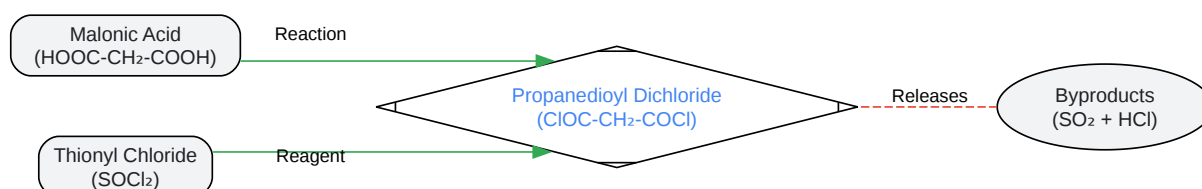
This protocol describes the preparation of propanedioyl dichloride using thionyl chloride as the chlorinating agent.

Materials:

- Malonic acid
- Thionyl chloride (SOCl<sub>2</sub>)
- Distillation apparatus
- Reaction flask with a reflux condenser and a gas outlet
- Heating mantle

## Procedure:

- In a fume hood, equip a round-bottom flask with a reflux condenser and a gas trap to neutralize the HCl and SO<sub>2</sub> byproducts.
- Place malonic acid into the flask.
- Slowly add an excess of thionyl chloride to the malonic acid at room temperature. The reaction is exothermic and will produce gaseous byproducts.
- Once the initial reaction subsides, gently heat the mixture to reflux until the evolution of gas ceases, indicating the completion of the reaction.
- After the reaction is complete, remove the excess thionyl chloride by distillation.
- The remaining liquid is propanedioyl dichloride, which can be purified by vacuum distillation. [3] It is important to note that propanedioyl dichloride is unstable at room temperature and should be freshly distilled or stored at a low temperature (2-8°C) for a few days.[3]



[Click to download full resolution via product page](#)

Caption: Synthesis of propanedioyl dichloride from malonic acid.

## Applications in Organic Synthesis

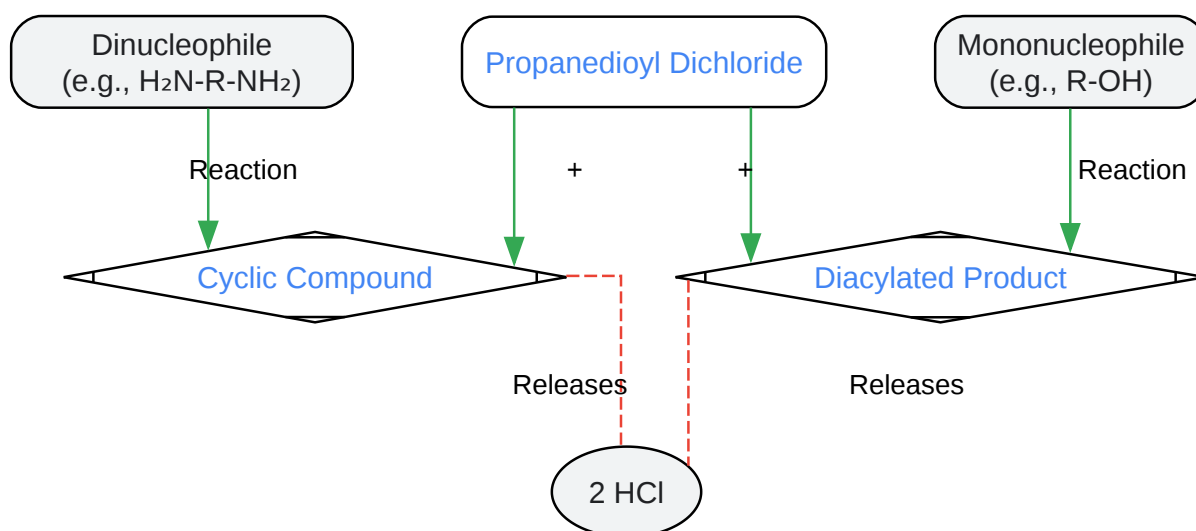
Propanedioyl dichloride is a valuable bifunctional electrophile used in various organic syntheses.[2][8] Its two acyl chloride groups can react with a wide range of nucleophiles, making it a key building block for the synthesis of diverse molecular architectures.

## Synthesis of Cyclic Compounds

As a bifunctional compound, propanedioyl dichloride is frequently used in the preparation of cyclic compounds through diacylation reactions.[2] It can react with dinucleophiles to form heterocyclic or carbocyclic rings. For example, it reacts with 1,3-dicarbonyl compounds to form barbiturates and their derivatives, which are an important class of pharmaceutical compounds.

## Acylating Agent

Propanedioyl dichloride serves as an excellent acylating agent for introducing the malonyl group into molecules.[8][9] This is particularly useful in the synthesis of pharmaceuticals, agrochemicals, and specialty polymers.[3][8]



[Click to download full resolution via product page](#)

Caption: General reactivity of propanedioyl dichloride.

## Safety and Handling

Propanedioyl dichloride is a hazardous chemical that requires careful handling. It is classified as a flammable liquid and vapor and causes severe skin burns and eye damage.[1] It reacts violently with water and protic solvents.[3]

Hazard Statement	GHS Code
Flammable liquid and vapor	H226[1]
Causes severe skin burns and eye damage	H314[1]

#### Precautionary Measures:

- Keep away from heat, sparks, open flames, and hot surfaces.[3]
- Wear protective gloves, clothing, eye protection, and face protection.[9]
- In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical advice.[9]
- Store in a well-ventilated place and keep cool.[3]
- Use in a fume hood.[3]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Propanedioyl dichloride | C<sub>3</sub>H<sub>2</sub>Cl<sub>2</sub>O<sub>2</sub> | CID 74269 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Malonyl chloride - Wikipedia [en.wikipedia.org]
- 3. Malonyl chloride | 1663-67-8 [chemicalbook.com]
- 4. cheméo.com [cheméo.com]
- 5. propanedioyl dichloride | 1663-67-8; 28292-43-5 | Buy Now [molport.com]
- 6. Malonyl dichloride [webbook.nist.gov]
- 7. chembk.com [chembk.com]
- 8. chemimpex.com [chemimpex.com]

- 9. Malonyl chloride [chembk.com]
- To cite this document: BenchChem. [Propanedioyl dichloride IUPAC name and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156481#propanedioyl-dichloride-iupac-name-and-synonyms]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)